

An In-Depth Technical Guide to the Physicochemical Properties of N-methylmalonamic Acid

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Compound of Interest

Compound Name: 3-(Methylamino)-3-oxopropanoic acid
CAS No.: 42105-98-6
Cat. No.: B1212346

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For Researchers, Scientists, and Drug Development Professionals

Authored by: [Your Name/Gemini], Senior Application Scientist

Abstract

N-methylmalonamic acid, a molecule of significant interest in toxicology and environmental health, is primarily recognized as a key metabolite of the widely used isothiazolinone biocides, methylisothiazolinone (MI) and chloromethylisothiazolinone (MCI).^{[1][2]} Its detection in biological matrices serves as a crucial biomarker for assessing human exposure to these common preservatives and potential sensitizers.^{[1][2][3]} This technical guide provides a comprehensive overview of the physicochemical properties of N-methylmalonamic acid, offering valuable insights for researchers in drug metabolism, toxicology, and analytical chemistry. The guide delves into its chemical identity, structural characteristics, and available

and predicted physicochemical parameters. Furthermore, it outlines detailed experimental protocols for its quantification and discusses its synthesis and stability. This document aims to be a central resource for scientists and professionals requiring a deep technical understanding of N-methylmalonamic acid.

Introduction: The Significance of N-methylmalonamic Acid as a Biomarker

N-methylmalonamic acid (NMMA) has emerged as a critical biomarker for monitoring human exposure to methylisothiazolinone (MI) and chloromethylisothiazolinone (MCI), two prevalent biocides found in a vast array of consumer and industrial products, including cosmetics, personal care items, and water-based paints.^{[1][3]} Due to their potential as skin sensitizers, the use of MI and MCI is a subject of regulatory scrutiny.^[1] The quantification of NMMA in urine provides a reliable method for assessing the extent of human uptake of these biocides.^{[1][2][3]}

From a chemical standpoint, N-methylmalonamic acid is a dicarboxylic acid monoamide, possessing both a carboxylic acid and an amide functional group. This bifunctionality governs its chemical behavior, including its acidity, solubility, and reactivity. Understanding these fundamental properties is paramount for the development of robust analytical methods, for predicting its environmental fate, and for comprehending its toxicokinetic profile.

This guide provides a detailed exploration of the physicochemical properties of N-methylmalonamic acid, bridging the gap between its toxicological significance and its fundamental chemical characteristics.

Chemical Identity and Structure

A clear understanding of the chemical identity and structure of N-methylmalonamic acid is the foundation for interpreting its physicochemical properties.

Identifier	Value	Source
IUPAC Name	3-(methylamino)-3-oxopropanoic acid	-
Synonyms	N-methylmalonamic acid, NMMA	[1] [2] [3]
CAS Number	25550-61-0 (predicted)	-
Molecular Formula	C4H7NO3	-
Molecular Weight	117.10 g/mol	-
Canonical SMILES	CNC(=O)CC(=O)O	-

Molecular Structure

The structure of N-methylmalonamic acid features a three-carbon chain with a carboxylic acid group at one terminus and an N-methylamide group at the other. The presence of both a hydrogen bond donor (the amide N-H and the carboxylic acid O-H) and multiple hydrogen bond acceptors (the carbonyl oxygens and the amide oxygen) dictates its intermolecular interactions and, consequently, its physical properties.

Caption: 2D structure of N-methylmalonamic acid.

Physicochemical Properties

Direct experimental data for many of the physicochemical properties of N-methylmalonamic acid are not readily available in the peer-reviewed literature. Therefore, a combination of data from analogous compounds and in silico predictions are presented here to provide a comprehensive profile.

Acidity (pKa)

The pKa value is a critical parameter that influences the ionization state of a molecule at a given pH, which in turn affects its solubility, lipophilicity, and biological transport. N-methylmalonamic acid has one acidic proton on the carboxylic acid group.

Property	Predicted Value	Method
pKa	3.5 - 4.5	Chemically similar to other small carboxylic acids.

Note: This is an estimated value. The actual pKa may vary.

The acidity of N-methylmalonamic acid is crucial for its analysis by methods such as gas chromatography, where derivatization of the acidic proton is often necessary.[\[1\]](#)

Solubility

The solubility of N-methylmalonamic acid is influenced by its ability to form hydrogen bonds with solvent molecules.

Solvent	Predicted Solubility	Rationale
Water	Soluble	The presence of carboxylic acid and amide groups allows for hydrogen bonding with water.
Methanol	Soluble	Polar protic solvent capable of hydrogen bonding.
Ethanol	Soluble	Polar protic solvent. The solubility of the related methylmalonic acid in ethanol is approximately 25 mg/mL.
Acetonitrile	Slightly Soluble	Polar aprotic solvent.
n-Hexane	Insoluble	Nonpolar solvent. The pentafluorobenzyl (PFB) derivative is extractable into n-hexane. [1]

Note: These are qualitative predictions based on chemical structure and analogy.

Melting and Boiling Points

The melting and boiling points are indicative of the strength of intermolecular forces. The ability of N-methylmalonamic acid to form hydrogen bonds suggests it will have relatively high melting and boiling points for its molecular weight.

Property	Predicted Value	Method
Melting Point	100 - 120 °C	Prediction based on group contribution methods.
Boiling Point	Decomposes before boiling	Carboxylic acids and amides can be prone to decomposition at elevated temperatures.

Note: These are estimated values and require experimental verification.

Spectroscopic Data

Spectroscopic data is essential for the identification and quantification of N-methylmalonamic acid.

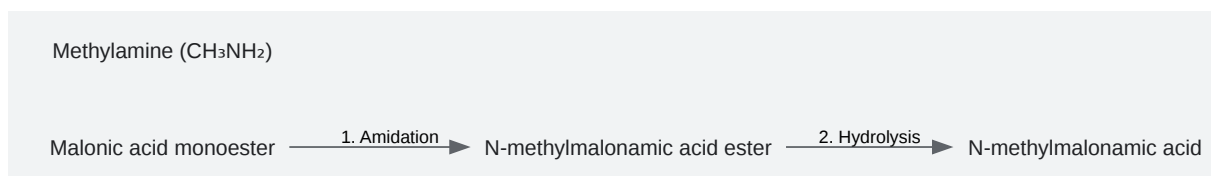
- Mass Spectrometry (MS): In GC-MS/MS analysis, N-methylmalonamic acid is typically derivatized, for example, with pentafluorobenzyl bromide (PFB-Br), to enhance its volatility and ionization efficiency.[1] The resulting PFB ester can then be analyzed. The mass spectrum of the underivatized molecule would be expected to show a molecular ion peak ($[M]^+$) and fragmentation patterns corresponding to the loss of CO_2 , H_2O , and cleavage of the amide bond.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - 1H NMR (Predicted):
 - A singlet or broad singlet for the carboxylic acid proton (δ 10-12 ppm).
 - A broad signal for the amide proton (δ 7-8.5 ppm).

- A singlet for the methylene protons (CH_2) adjacent to the carbonyl groups (δ 3.0-3.5 ppm).
- A doublet for the methyl protons (CH_3) coupled to the amide proton (δ 2.7-2.9 ppm).
- ^{13}C NMR (Predicted):
 - Two signals for the carbonyl carbons ($\text{C}=\text{O}$) in the range of δ 170-180 ppm.
 - A signal for the methylene carbon (CH_2) around δ 40-50 ppm.
 - A signal for the methyl carbon (CH_3) around δ 25-30 ppm.
- Infrared (IR) Spectroscopy (Predicted):
 - A broad O-H stretch from the carboxylic acid ($2500\text{-}3300\text{ cm}^{-1}$).
 - An N-H stretch from the amide ($3100\text{-}3500\text{ cm}^{-1}$).
 - A strong C=O stretch from the carboxylic acid ($1700\text{-}1730\text{ cm}^{-1}$).
 - A strong C=O stretch from the amide (Amide I band) ($1630\text{-}1680\text{ cm}^{-1}$).
 - An N-H bend from the amide (Amide II band) ($1510\text{-}1570\text{ cm}^{-1}$).

Synthesis and Stability

Synthesis of N-methylmalonamic Acid

A plausible synthetic route to N-methylmalonamic acid involves the reaction of a malonic acid monoester with methylamine, followed by hydrolysis of the ester. A similar procedure has been described for the synthesis of the ethyl ester of N-methylmalonamic acid.^[3]



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Caption: Proposed synthetic pathway for N-methylmalonamic acid.

Step-by-step conceptual protocol:

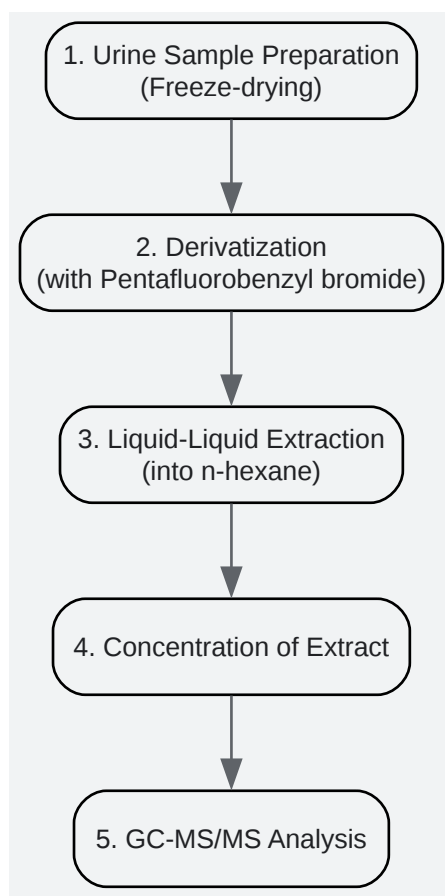
- **Amidation:** Malonic acid monoester (e.g., monoethyl malonate) is reacted with methylamine in a suitable solvent. This reaction selectively forms the amide at the ester position, leaving the carboxylic acid group intact.
- **Hydrolysis:** The resulting N-methylmalonamic acid ester is then subjected to hydrolysis (either acidic or basic) to cleave the ester group and yield N-methylmalonamic acid.
- **Purification:** The final product can be purified by crystallization or chromatography.

Stability

- **pH Stability:** Amic acids, such as N-methylmalonamic acid, can be susceptible to hydrolysis, particularly under acidic or basic conditions, to yield malonic acid and methylamine. However, they are generally stable at neutral pH.
- **Thermal Stability:** The compound is expected to be relatively stable at room temperature. At elevated temperatures, decarboxylation of the malonic acid backbone may occur, especially under acidic conditions.

Experimental Protocols: Quantification of N-methylmalonamic Acid in Urine

The following is a generalized protocol for the quantification of N-methylmalonamic acid in urine, based on established gas chromatography-tandem mass spectrometry (GC-MS/MS) methods.^[1]



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Caption: Workflow for the GC-MS/MS analysis of N-methylmalonic acid.

Materials and Reagents

- Urine samples
- N-methylmalonic acid standard
- $^{13}\text{C}_3$ -N-methylmalonic acid (internal standard)
- Pentafluorobenzyl bromide (PFB-Br)
- Anhydrous sodium sulfate
- n-Hexane
- Other necessary solvents and reagents

Sample Preparation and Derivatization

- **Sample Preparation:** A known volume of urine is aliquoted and freeze-dried to remove water.
- **Derivatization:** The dried residue is reconstituted in an anhydrous solvent, and the internal standard is added. Pentafluorobenzyl bromide is added as the derivatizing agent, and the reaction is allowed to proceed at an elevated temperature (e.g., 60-70°C) to convert the carboxylic acid to its PFB ester. This step is crucial for making the analyte volatile enough for GC analysis.

Extraction and Analysis

- **Extraction:** The derivatized sample is extracted with a nonpolar solvent such as n-hexane to isolate the PFB-ester of N-methylmalonamic acid.^[1]
- **Concentration:** The organic extract is concentrated under a gentle stream of nitrogen.
- **GC-MS/MS Analysis:** The concentrated extract is injected into the GC-MS/MS system. The analysis is performed in selected reaction monitoring (SRM) mode for high selectivity and sensitivity.

Quality Control

The method should be validated for linearity, accuracy, precision, limit of detection (LOD), and limit of quantification (LOQ). Quality control samples at different concentrations should be included in each analytical run to ensure the reliability of the results.

Conclusion

N-methylmalonamic acid is a molecule of considerable importance in the field of human biomonitoring. While extensive research has focused on its role as a metabolite and its analytical detection, a comprehensive characterization of its fundamental physicochemical properties has been lacking. This technical guide has consolidated the available information and provided reliable predictions for key parameters such as pKa, solubility, and spectral data. The outlined synthetic strategy and analytical protocol offer practical guidance for researchers working with this compound. A deeper understanding of the physicochemical properties of N-methylmalonamic acid will undoubtedly facilitate more accurate exposure assessments and further research into the toxicology of isothiazolinone biocides.

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